

Technical Support Center: Purity Analysis of Bismuth-207 Calibration Sources

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Compound of Interest

Compound Name: Bismuth-207

CAS No.: 13982-38-2

Cat. No.: B1239042

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This guide provides troubleshooting information and answers to frequently asked questions for researchers, scientists, and drug development professionals using **Bismuth-207** (^{207}Bi) calibration sources.

Frequently Asked Questions (FAQs)

Q1: What are the primary gamma and X-ray emissions I should expect from a pure ^{207}Bi source?

A pure **Bismuth-207** source decays by electron capture to stable Lead-207 (^{207}Pb).^[1] This process results in a series of characteristic gamma rays and X-rays from the daughter nucleus. The most prominent gamma emissions that you should see in your spectrum are at 569.7 keV, 1063.7 keV, and 1770.2 keV.^{[2][3]} You will also observe K-shell X-rays from Lead (Pb) between 72 and 88 keV.^[4]

Q2: How is the radionuclidic purity of a ^{207}Bi source determined and what are the typical specifications?

The radionuclidic purity is determined by gamma-ray spectroscopy, typically using a high-purity germanium (HPGe) detector.[5] This method allows for the identification and quantification of any gamma-emitting impurities. Commercial suppliers, such as the National Isotope Development Center, specify a radionuclidic purity of greater than 99%.[6][7] The material is examined with a spectrometer to ensure no other gamma-ray impurities are observed.[8]

Q3: What are the common radionuclidic impurities found in ^{207}Bi sources and where do they come from?

Potential impurities depend on the production method. ^{207}Bi is commonly produced by the proton bombardment of a natural lead target.[6][7] This process can lead to the co-production of other bismuth isotopes.

- Bismuth-208 (^{208}Bi): With a half-life of 368,000 years, this is a potential long-lived impurity.[5]
- Bismuth-206 (^{206}Bi): This isotope has a half-life of 6.24 days and would be a significant impurity in freshly produced sources but decays away relatively quickly.
- Fallout ^{207}Bi : It is important to note that ^{207}Bi itself can be a contaminant in "high purity" commercial bismuth metal, originating from historical thermonuclear weapons tests. This is more of a concern for the raw materials used in target fabrication than for the final calibrated source.

Q4: My gamma spectrum shows unexpected peaks. What could they be?

Unexpected peaks in your spectrum can arise from several sources:

- Radionuclidic Impurities: Compare the energies of the unknown peaks to the decay data of potential impurities (see Table 2). Other bismuth isotopes produced alongside ^{207}Bi are a primary suspect.
- Background Radiation: Peaks from naturally occurring radioactive materials (NORM) in the environment (e.g., from the Uranium and Thorium decay series, or ^{40}K) can appear in your spectrum, especially during long acquisitions.[9]
- Sum and Escape Peaks: With high-activity sources or close detector geometry, you may observe sum peaks (e.g., a peak at $569.7 + 1063.7 = 1633.4$ keV). You may also see single

or double escape peaks at 511 keV and 1022 keV below the full energy peak for high-energy gammas.

- Lead Shielding X-rays: If you are using lead shielding, you may see characteristic lead X-rays (around 75 and 85 keV) generated by fluorescence.

Use the troubleshooting workflow diagram below (Figure 1) to help identify the source of unexpected peaks.

Q5: The measured activity of my source does not match the calibration certificate. What are the possible causes?

Discrepancies between measured and certified activity can be due to:

- Detector Calibration: Ensure your detector's efficiency calibration is accurate for the energy range of ^{207}Bi and for the specific source-detector geometry used. Calibration is often performed with other standard sources like ^{137}Cs , ^{60}Co , and ^{22}Na .^{[9][10]}
- Decay Correction: **Bismuth-207** has a half-life of approximately 31.55 years.^{[2][11]} Always decay-correct the activity stated on the certificate to the date of your measurement.
- Geometric Differences: The calibration certificate was likely generated using a specific geometry. Any deviation in your experimental setup (e.g., source-to-detector distance) will change the measured counts and must be accounted for in your efficiency calculations.
- Supplier Uncertainty: The activity on the certificate has an associated uncertainty (e.g., $\pm 1.4\%$).^[8] Your measurement should fall within this range after accounting for all other factors.

Quantitative Data Summary

Table 1: Key Radiations from the Decay of ^{207}Bi

Radiation Type	Energy (keV)	Intensity (%)
Gamma	569.70	97.76
Gamma	1063.7	74.58
Gamma	1770.2	6.87
Gamma	897.8	0.131
Gamma	1442.2	0.131
K α X-ray (from Pb)	~74.2	58.19
K β X-ray (from Pb)	~84.4-87.6	16.22
Internal Conversion e ⁻	~976 and ~482	(not applicable)

Data sourced from the Recommended Nuclear Decay Data file.[3] Intensities are given as the number of emissions per 100 decays.

Table 2: Potential Radionuclidic Impurities in ²⁰⁷Bi Sources

Isotope	Half-Life	Key Gamma Emissions (keV) and Intensities (%)	Production Notes
Bismuth-206 (²⁰⁶ Bi)	6.243 days	516.1 (40.5%), 803.1 (99.2%), 881.0 (66.5%)	Co-produced during proton irradiation of lead. Decays away relatively quickly.
Bismuth-208 (²⁰⁸ Bi)	3.68 x 10 ⁵ years	2614.5 (from ²⁰⁸ Tl daughter, 100%)	Potentially co-produced during irradiation, leading to a long-lived impurity. [5]

Experimental Protocol

Methodology: Purity Analysis of a ²⁰⁷Bi Source via Gamma-Ray Spectroscopy

This protocol outlines the steps for assessing the radionuclidic purity of a ^{207}Bi calibration source using a High-Purity Germanium (HPGe) detector.

1. Objective: To identify and quantify any gamma-emitting radionuclidic impurities in a ^{207}Bi source.

2. Materials:

- **Bismuth-207** source to be analyzed.
- HPGe detector coupled to a multi-channel analyzer (MCA).
- Standard calibration sources with certified activities (e.g., ^{152}Eu , ^{133}Ba , or a combination of single-line sources like ^{60}Co and ^{137}Cs).
- Lead shielding to reduce background radiation.
- Gamma analysis software.

3. Procedure:

- Step 3.1: Background Measurement
 - Place the HPGe detector inside the lead shield without any source present.
 - Acquire a background spectrum for a sufficiently long time to obtain good counting statistics (e.g., 24 hours). This will be used to identify and subtract environmental background peaks.
- Step 3.2: Energy and Efficiency Calibration
 - Place the standard calibration source(s) at a defined, reproducible geometry (e.g., 10 cm from the detector endcap).
 - Acquire a spectrum for each standard, ensuring a sufficient number of counts in the primary photopeaks (e.g., >10,000 counts).

- Using the gamma analysis software, perform an energy calibration by fitting the known peak energies of the standards to their channel numbers.
- Perform an efficiency calibration by correlating the known emission probabilities and activities of the standards to the measured net peak areas. This will generate an efficiency curve as a function of energy for the specific geometry.
- Step 3.3: ²⁰⁷Bi Source Measurement
 - Remove the calibration source and place the ²⁰⁷Bi source in the exact same geometry used for the efficiency calibration.
 - Acquire a gamma spectrum for a period long enough to achieve good statistics for both the major ²⁰⁷Bi peaks and any potential impurity peaks.
- Step 3.4: Data Analysis
 - Perform a peak search on the acquired ²⁰⁷Bi spectrum.
 - Identify the characteristic peaks of ²⁰⁷Bi decay (see Table 1).
 - Carefully examine any additional, unidentified peaks.
 - Compare the energies of these unidentified peaks against the background spectrum to eliminate environmental radionuclides.
 - For any remaining non-background peaks, compare their energies to a library of known radionuclides, paying special attention to potential impurities like ²⁰⁶Bi and ²⁰⁸Bi (see Table 2).
 - If an impurity is identified, use its net peak area, the detector efficiency at that energy, and the gamma-ray intensity to calculate its activity.
 - The radionuclidic purity is calculated as: $\text{Purity (\%)} = [(\text{Activity of } ^{207}\text{Bi}) / (\text{Activity of } ^{207}\text{Bi} + \text{Sum of Activities of all Impurities})] \times 100$

Visualizations

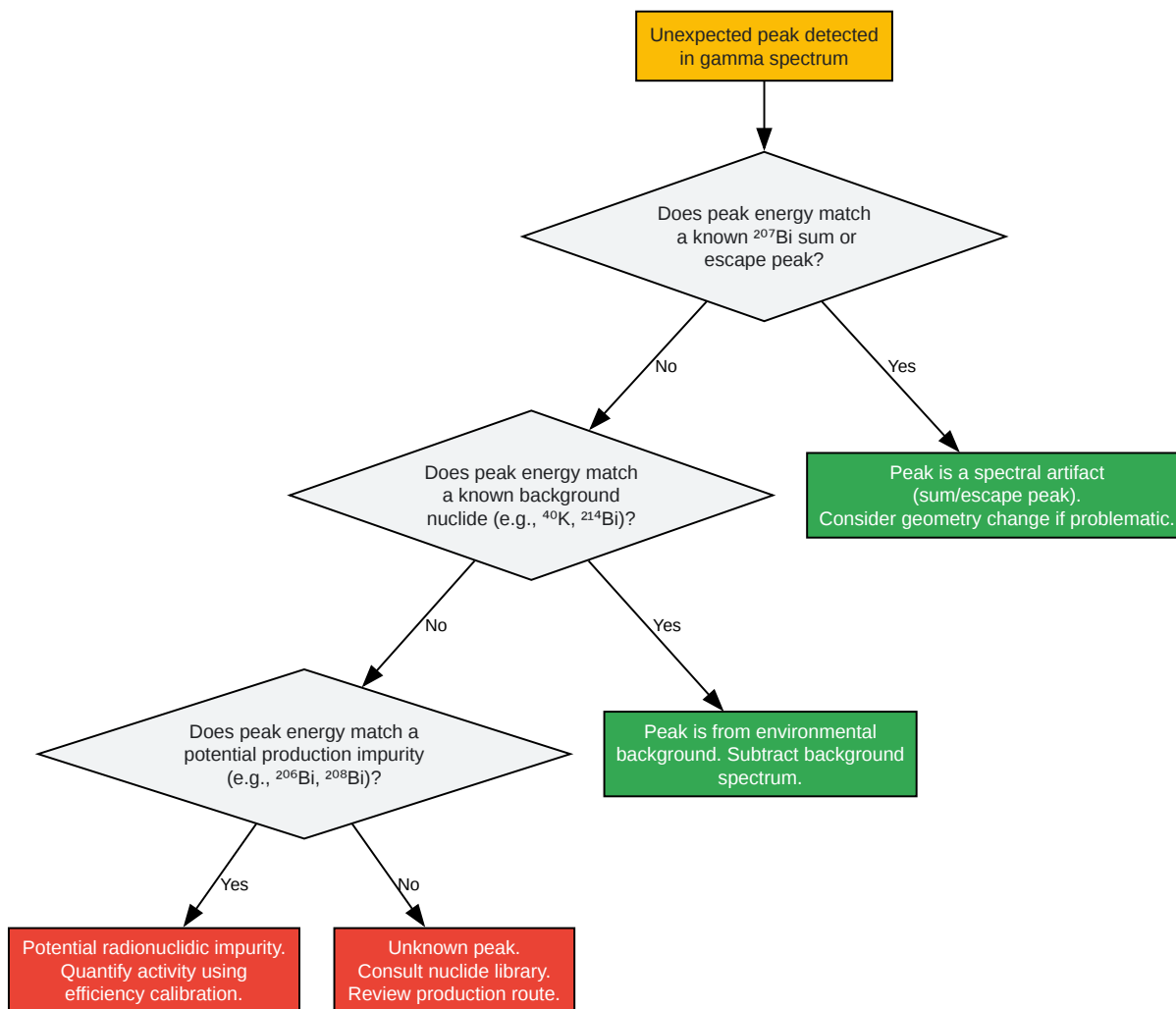


Figure 1. Troubleshooting Workflow for Unexpected Peaks

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Caption: Troubleshooting workflow for identifying the source of unexpected peaks in a Bi-207 spectrum.

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